

An In-depth Technical Guide to the Health and Safety of 4-Nitrobenzamide

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Compound Name: 4-Nitrobenzamide

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This document provides comprehensive health and safety information for **4-nitrobenzamide**, a compound utilized as an intermediate in the synthesis of pharmaceuticals and fine chemicals.

[1] Adherence to the following guidelines is crucial for the safe handling and use of this substance in a laboratory or industrial setting.

Chemical and Physical Properties

Proper handling and storage procedures are predicated on a thorough understanding of the substance's physical and chemical properties.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ N ₂ O ₃	[1] [2] [3]
Molecular Weight	166.13 g/mol	[1] [3] [4]
Appearance	White to light yellow crystalline powder	[1] [5]
Odor	Odorless	[5] [6]
Melting Point	198 - 202 °C (388.4 - 395.6 °F)	[1] [2] [6]
Boiling Point	368.0 ± 25.0 °C at 760 mmHg	[2]
Solubility	Insoluble in water. Soluble in ethanol, chloroform, and hot acetic acid.	[1] [2] [4]
Density	Approximately 1.4 g/cm ³	[1] [2]
Flash Point	176.3 ± 23.2 °C	[2]
Autoignition Temperature	>400 °C / >752 °F	[6]

Toxicological Information

4-Nitrobenzamide is classified as toxic and harmful. The primary routes of exposure are inhalation, ingestion, and skin contact.

Toxicity Data	Value	Species	Effects Noted	Source(s)
LD50 Oral	476 mg/kg	Rat	Somnolence (general depressed activity), muscle weakness, dyspnea.	[2][3][7]
Acute Dermal Toxicity	Toxic in contact with skin.	Guinea pig	Standard Draize test data available.	[2][4]
Acute Inhalation Toxicity	Toxic if inhaled.	Not specified	May cause respiratory irritation.	[4][6]

Hazard Identification and GHS Classification

Understanding the GHS classification is essential for recognizing the intrinsic hazards of **4-nitrobenzamide**.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3 / 4	H301: Toxic if swallowed / H302: Harmful if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Source(s):[\[3\]](#)[\[4\]](#)[\[6\]](#)

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, also under the eyelids. [4] [6] Remove contact lenses, if present and easy to do. [4] [6] Continue rinsing. Seek immediate medical attention. [4] [6]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. [3] [4] [6] Seek immediate medical attention if irritation develops or persists. [4]
Inhalation	Move the victim to fresh air. [3] [6] If not breathing, give artificial respiration. [3] [6] If breathing is difficult, give oxygen. Seek immediate medical attention. [6]
Ingestion	Do NOT induce vomiting. [6] Rinse mouth with water. [3] [6] Never give anything by mouth to an unconscious person. [3] Call a physician or poison control center immediately. [6]

Firefighting Measures

While not highly flammable, **4-nitrobenzamide** is combustible and presents specific hazards in a fire.

Aspect	Information
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][6]
Unsuitable Extinguishing Media	No information available.
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), and Nitrogen oxides (NO _x).[3][6]
Protective Equipment for Firefighters	Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][6]

Handling, Storage, and Spill Procedures

Proper handling and storage are paramount to preventing exposure and maintaining the chemical's integrity.

Handling

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[8][9]
- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[3][8]
- Use personal protective equipment as required.[3]
- Practice good industrial hygiene. Wash hands thoroughly after handling and before breaks. [3][9]
- Do not eat, drink, or smoke in laboratory areas.[9]

Storage

- Store in a cool, dry, and well-ventilated place.[3][5]
- Keep containers tightly closed when not in use.[5][6]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[2][5][6]

Spill and Leak Procedures

- Evacuate personnel from the area.
- Wear appropriate personal protective equipment, including respiratory protection.[3][8]
- Avoid generating dust.[3][8]
- For small spills, dampen the solid material with a solvent like acetone and transfer it to a suitable, labeled container for disposal.[4]
- For larger spills, carefully sweep or vacuum the material.[8]
- Place the collected material into a sealed, labeled container for hazardous waste disposal.[3][8]
- Wash the spill area with soap and water.[4]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **4-nitrobenzamide**.

Protection Type	Equipment Specification
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles. [3] [8] A face shield is recommended if there is a risk of splashing or dust generation. [8]
Hand Protection	Chemical-resistant gloves such as nitrile, neoprene, or butyl rubber. [8] Inspect gloves for integrity before each use. [8]
Body Protection	A laboratory coat should be worn and fully buttoned. [8] A chemical-resistant apron may also be necessary. [8] For significant exposure risk, a complete suit protecting against chemicals is recommended. [3]
Respiratory Protection	If there is a risk of inhaling dust, use a NIOSH-approved particulate respirator (e.g., N95). [8]

Stability and Reactivity

Aspect	Information
Reactivity	Not generally reactive under normal conditions.
Chemical Stability	Stable under recommended storage conditions. [2] [3]
Conditions to Avoid	Excess heat and dust formation. [6]
Incompatible Materials	Strong oxidizing agents and strong bases. [2] [5] [6]
Hazardous Decomposition Products	Carbon oxides (CO, CO ₂) and Nitrogen oxides (NO _x) under fire conditions. [3] [6]

Experimental Protocol: Synthesis of 4-Nitrobenzamide

Two common methods for the synthesis of **4-nitrobenzamide** are presented below.

Method 1: From 4-Nitrobenzoic Acid and Ammonia

This method involves the direct amidation of 4-nitrobenzoic acid.

Starting Materials:

- 4-nitrobenzoic acid
- Ammonia gas
- Catalytic system: Boric acid and Polyethylene glycol (PEG-400)
- Solvent: A mixture of isopropylbenzene and toluene

Procedure:

- Charge a reaction flask with 4-nitrobenzoic acid, boric acid, and polyethylene glycol in a suitable solvent mixture.[1]
- Heat the mixture to 160-165 °C with constant stirring.[1]
- Bubble ammonia gas through the heated reaction mixture.[1]
- Monitor the reaction progress using an appropriate technique (e.g., TLC).
- Upon completion, cool the reaction mixture to allow the product to precipitate.[1]
- Filter the precipitated solid.[1]
- Wash the solid with an alkaline solution, followed by a water wash.[1]
- Dry the solid to yield **4-nitrobenzamide**.[1]

Method 2: From 4-Nitrobenzoyl Chloride and Ammonia

This is a common laboratory-scale synthesis.

Starting Materials:

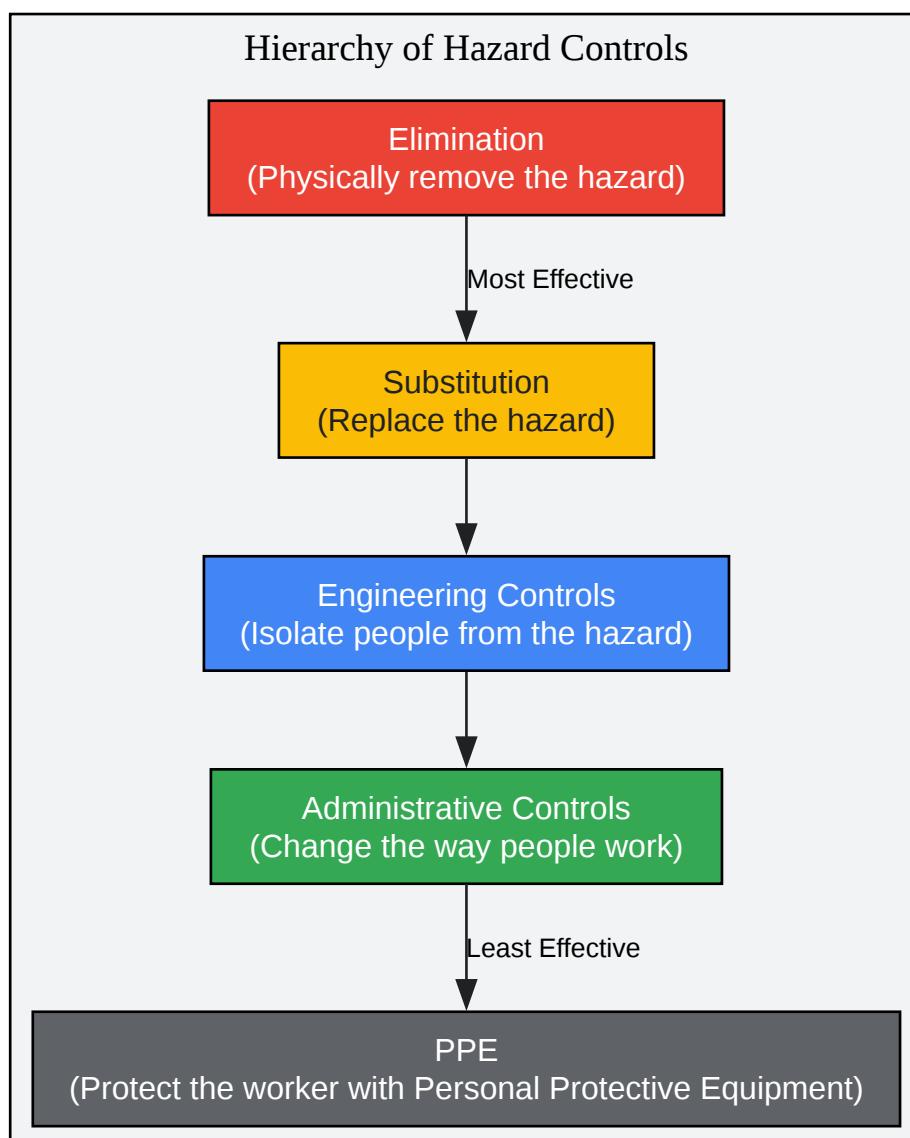
- 4-nitrobenzoyl chloride
- Ammonia (e.g., concentrated ammonium hydroxide)
- Dichloromethane (or other suitable inert solvent)
- Triethylamine (or other suitable base)

Procedure:

- Dissolve 4-nitrobenzoyl chloride in dichloromethane in a reaction flask.
- Cool the solution in an ice bath.
- Slowly add a solution of ammonia and triethylamine in dichloromethane to the cooled 4-nitrobenzoyl chloride solution with continuous stirring.
- Allow the reaction mixture to warm to room temperature and stir for several hours.
- Monitor the reaction for completion (e.g., by TLC).
- Wash the reaction mixture sequentially with dilute acid, water, and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the solution and remove the solvent under reduced pressure to yield the crude **4-nitrobenzamide**.
- Purify the product by recrystallization or column chromatography.

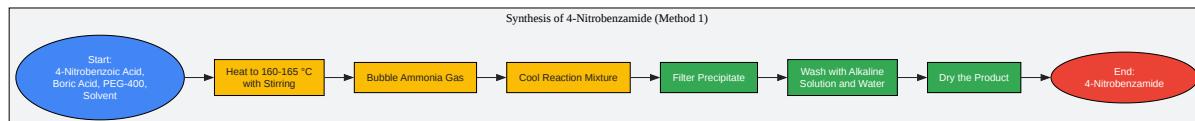
Visualizations

The following diagrams illustrate key safety and experimental concepts.



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Caption: Hierarchy of controls for managing workplace hazards.



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Caption: Experimental workflow for the synthesis of **4-nitrobenzamide**.

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